

Personal protective equipment for handling 2,5-Divinylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Divinylpyridine

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Essential Safety and Handling Guide for 2,5-Divinylpyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety, handling, and disposal protocols for **2,5-Divinylpyridine** (CAS: 16222-95-0). Adherence to these guidelines is essential for ensuring laboratory safety and procedural integrity.

Immediate Safety and Hazard Information

2,5-Divinylpyridine is classified as a hazardous chemical, primarily causing skin and serious eye irritation.^{[1][2]} Due to its vinyl groups, it is prone to polymerization, which can be accelerated by heat, light, or the absence of an inhibitor.^[3] Inhalation of vapors should be avoided, and all handling must be conducted in a well-ventilated area.^{[1][4]}

Key Hazards:

- Skin Irritant: Causes skin irritation upon contact.^{[1][2]}
- Serious Eye Irritant: Poses a significant risk of serious eye damage.^{[1][2]}
- Polymerization: Can undergo hazardous polymerization.^[3]

- Inhalation: Vapors may be harmful if inhaled.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for handling **2,5-Divinylpyridine**. The required equipment is detailed below.

PPE Category	Specification	Rationale & Citation
Hand Protection	Butyl Rubber or Polyvinyl Alcohol (PVA) Gloves	Nitrile gloves are not recommended for pyridine and related compounds due to poor chemical resistance. Butyl rubber or PVA offer superior protection.[2][5] Double gloving is advised.
Eye Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and vapors, which can cause serious eye irritation. Must comply with OSHA 29 CFR 1910.133 or EN166 standards. [1][6]
Body Protection	Flame-retardant lab coat. Chemical-resistant apron or coveralls for larger quantities.	Provides a barrier against skin contact and contamination of personal clothing.[7][8]
Respiratory	Required when vapors cannot be controlled by engineering means (e.g., fume hood).	Use a NIOSH-approved respirator with an organic vapor cartridge.[7][8]

Operational Plan: Handling and Storage

Engineering Controls:

- Chemical Fume Hood: All weighing and handling of **2,5-Divinylpyridine** must be performed inside a certified chemical fume hood to minimize inhalation exposure.[1][2]

- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible and located within a 10-second travel distance from the handling area.[1][2]

Storage Protocol:

- Location: Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.[1][4]
- Temperature: To prevent polymerization, refrigerated storage is recommended. For the structurally similar divinylbenzene, storage below 32°C (90°F) is critical.[3][9]
- Inhibitor: **2,5-Divinylpyridine** is typically supplied with a polymerization inhibitor (e.g., tert-butylcatechol). The effectiveness of this inhibitor depends on the presence of dissolved oxygen. Do not store under an inert atmosphere (e.g., nitrogen), as this will render the inhibitor ineffective.[1][9]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides.[1]

Disposal Plan

Waste containing **2,5-Divinylpyridine** is considered hazardous waste.

- Containerization: Collect all waste materials (including contaminated gloves, absorbent materials, and empty containers) in a dedicated, properly labeled, and sealed hazardous waste container.[2]
- Disposal Method: Do not dispose of down the drain or in regular trash.[9] The recommended disposal method is incineration at a licensed hazardous waste facility.[10] Contact your institution's Environmental Health & Safety (EHS) office for specific collection and disposal procedures.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **2,5-Divinylpyridine**. Note that some experimental data is limited, and computed values are provided where necessary.

Property	Value	Source
CAS Number	16222-95-0	[11]
Molecular Formula	C ₉ H ₉ N	[11]
Molecular Weight	131.17 g/mol	[11]
Topological Polar Surface Area	12.9 Å ²	[11]
Occupational Exposure Limits (as Pyridine)	OSHA PEL: 5 ppm (8-hr TWA) NIOSH REL: 5 ppm (10-hr TWA) ACGIH TLV: 1 ppm (8-hr TWA)	[8] [12]

Experimental Protocol: Polymerization of 2,5-Divinylpyridine

The following is a representative protocol for the controlled polymerization of **2,5-Divinylpyridine**, adapted from relevant literature.[\[13\]](#) This procedure should only be performed by trained personnel in a controlled laboratory setting.

Materials:

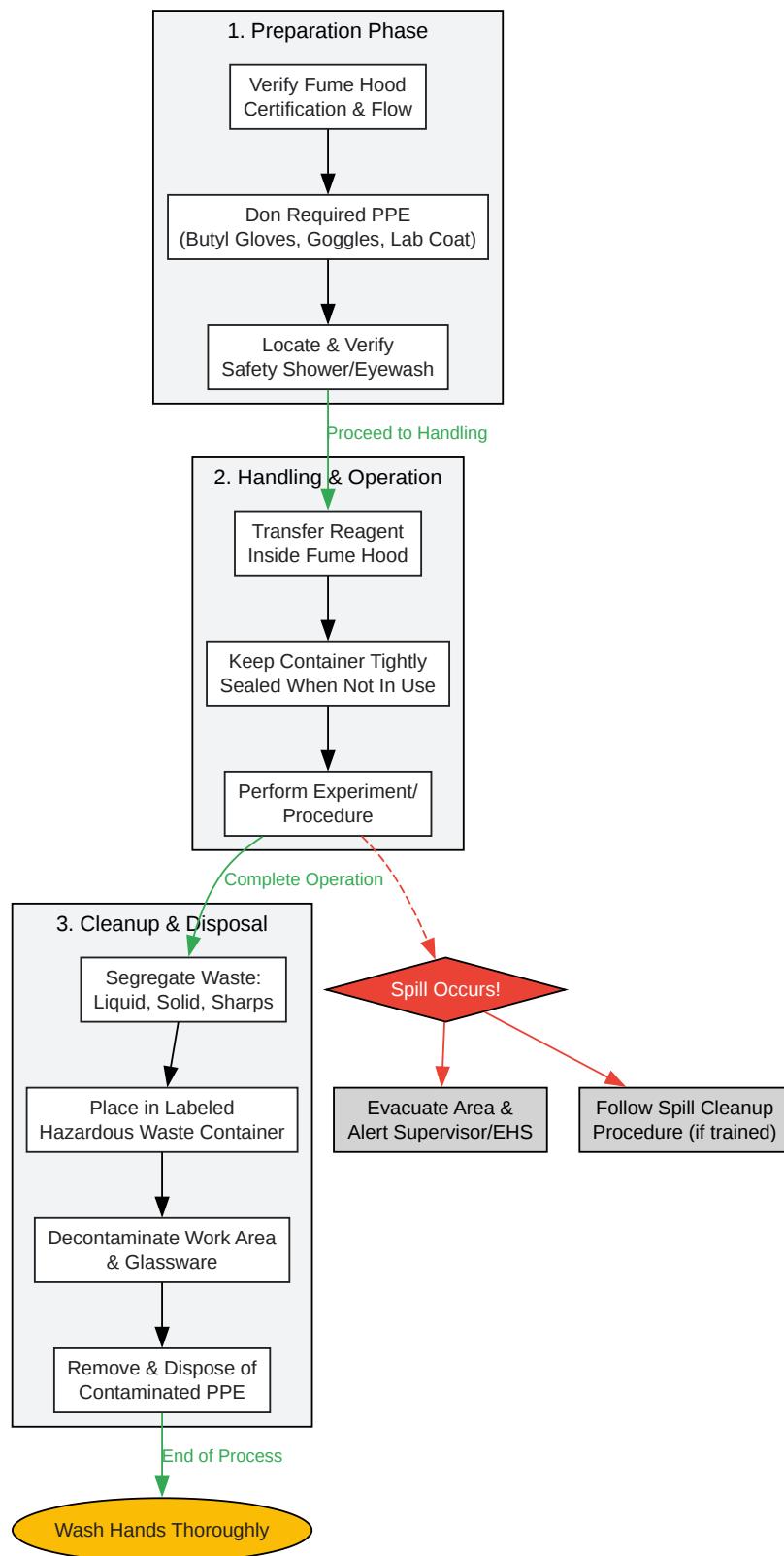
- **2,5-Divinylpyridine** (DVP) monomer
- Rare-earth metal catalyst (e.g., Sc(CH₂SiMe₃)₃(THF)₂)
- Anhydrous toluene (solvent)
- Schlenk line and glassware
- Magnetic stirrer and stir bars
- Nitrogen or Argon gas supply

Procedure:

- Preparation: All glassware must be rigorously dried in an oven and cooled under a stream of inert gas (Nitrogen or Argon). All manipulations are to be carried out using standard Schlenk techniques to exclude air and moisture.
- Solvent and Monomer Preparation: Anhydrous toluene is used as the solvent. The **2,5-Divinylpyridine** monomer should be purified to remove inhibitors if required by the specific reaction, typically by passing through a column of basic alumina.
- Reaction Setup: In a glovebox or under inert atmosphere, add the desired amount of rare-earth catalyst to a Schlenk flask equipped with a magnetic stir bar.
- Initiation: Add anhydrous toluene to the flask to dissolve the catalyst.
- Polymerization: While stirring, inject the purified **2,5-Divinylpyridine** monomer into the catalyst solution. The reaction is typically carried out at room temperature.
- Monitoring: The progress of the polymerization can be monitored by techniques such as ^1H NMR spectroscopy by taking aliquots from the reaction mixture at different time intervals.
- Termination: Once the desired conversion is achieved, the polymerization is terminated by exposing the reaction mixture to air or by adding a quenching agent like methanol.
- Isolation: The resulting polymer is precipitated by pouring the reaction mixture into a non-solvent (e.g., methanol or hexane). The polymer is then collected by filtration, washed, and dried under vacuum.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2,5-Divinylpyridine**, from initial preparation to final disposal.

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Caption: Workflow for safe handling of **2,5-Divinylpyridine**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,5-Divinylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b097761#personal-protective-equipment-for-handling-2-5-divinylpyridine>]

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